

Technical Guide: Boc-L-Hyp(Bzl)-OH (CAS 54631-81-1)

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Compound of Interest

Compound Name: *Boc-Hyp(Bzl)-OH*

Cat. No.: *B558117*

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Introduction

The compound with CAS number 54631-81-1 is identified as N-alpha-t-Butyloxycarbonyl-4-O-benzyl-trans-L-hydroxyproline, commonly abbreviated as **Boc-Hyp(Bzl)-OH**. This molecule is a protected amino acid derivative that serves as a crucial building block in synthetic peptide chemistry. Its primary application lies in the solid-phase peptide synthesis (SPPS) of peptides containing hydroxyproline residues, which are fundamental components of collagen. This guide provides a comprehensive overview of its chemical properties, its application in peptide synthesis, and the biological significance of the peptides synthesized using this reagent.

Chemical Information

Boc-Hyp(Bzl)-OH is a derivative of the non-essential amino acid L-hydroxyproline. It features two key protecting groups: a tert-butyloxycarbonyl (Boc) group on the alpha-amino group and a benzyl (Bzl) group on the hydroxyl side chain. These protecting groups are essential for directing the chemical reactions during peptide synthesis, preventing unwanted side reactions.

Chemical Properties

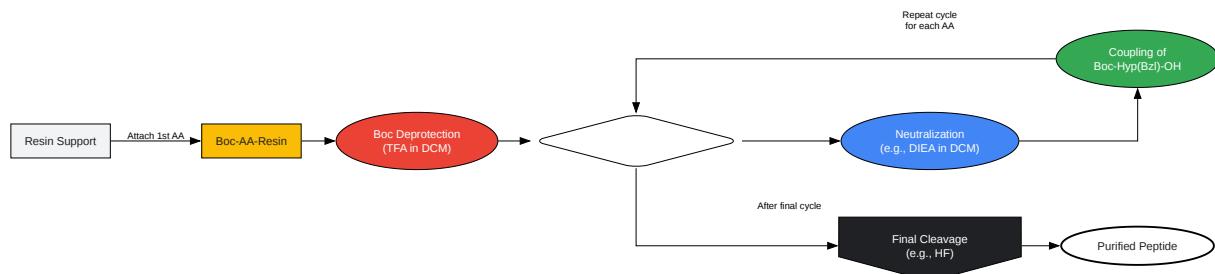
Property	Value	Reference(s)
CAS Number	54631-81-1	[1]
Molecular Formula	C ₁₇ H ₂₃ NO ₅	[1]
Molecular Weight	321.37 g/mol	[1]
Appearance	White to off-white powder	N/A
Melting Point	~70 °C	N/A
Solubility	Soluble in organic solvents like dichloromethane (DCM) and dimethylformamide (DMF)	N/A

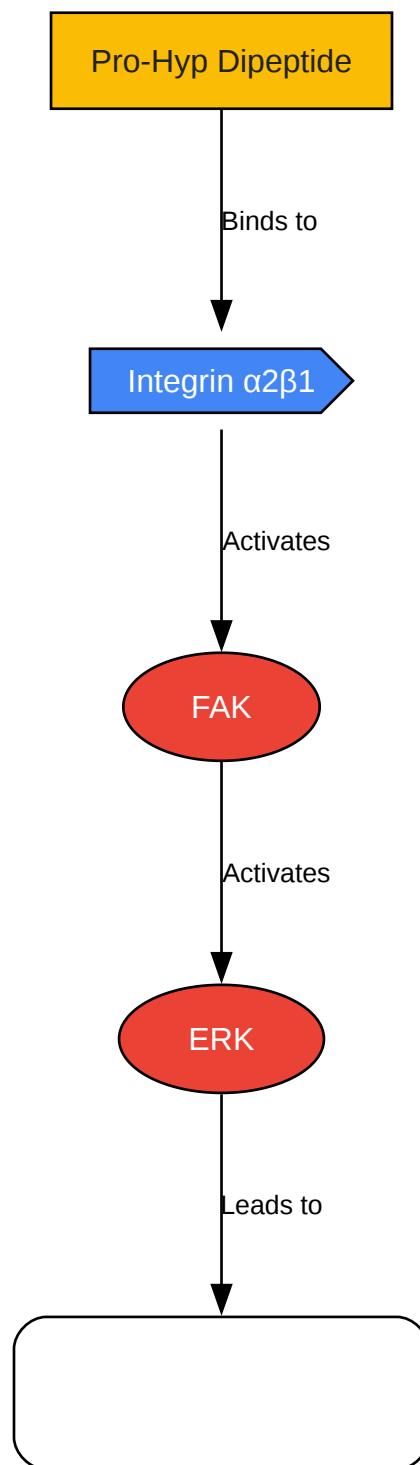
Application in Solid-Phase Peptide Synthesis (SPPS)

Boc-Hyp(Bzl)-OH is a cornerstone reagent for the Boc/Bzl strategy in SPPS. This method involves the stepwise addition of amino acids to a growing peptide chain anchored to a solid resin support. The Boc group serves as a temporary protecting group for the N-terminus, while the benzyl group provides more robust, "permanent" protection for the hydroxyproline side chain throughout the synthesis.

The Boc/Bzl SPPS Workflow

The synthesis of a peptide using **Boc-Hyp(Bzl)-OH** follows a cyclical process, as illustrated in the workflow diagram below. Each cycle results in the addition of one amino acid residue to the peptide chain.



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References

- 1. peptide.com [peptide.com]
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